

# Safeguarding Your Research: A Guide to Handling DL-Methionine Sulfone

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## Compound of Interest

Compound Name: **DL-Methionine sulfone**

Cat. No.: **B074414**

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **DL-Methionine sulfone**, including operational and disposal plans to foster a culture of safety and build trust in your laboratory practices.

## Personal Protective Equipment (PPE)

While **DL-Methionine sulfone** is not classified as a hazardous substance according to the 2012 OSHA Hazard Communication Standard, adherence to good laboratory practices necessitates the use of appropriate personal protective equipment.[\[1\]](#)

Key Recommendations:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)
- Skin Protection: To prevent skin exposure, wear suitable protective gloves and clothing.[\[1\]](#)
- Respiratory Protection: Under normal conditions of use, respiratory protection is not required. However, if dust is generated, a particle filter respirator is recommended.[\[1\]](#)

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **DL-Methionine sulfone** minimizes the risk of exposure and contamination.

#### 1. Preparation:

- Ensure adequate ventilation in the work area.[[1](#)]
- Inspect all PPE for integrity before use.
- Have an eyewash station and safety shower readily accessible.

#### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[[1](#)]
- Prevent the formation of dust during handling and weighing.[[1](#)]
- Avoid ingestion and inhalation.[[1](#)]

#### 3. Storage:

- Keep containers tightly closed.[[1](#)]
- Store in a dry, cool, and well-ventilated place.[[1](#)]

## Accidental Release and First-Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

#### Accidental Release:

- Ensure adequate ventilation.[[1](#)]
- Wear appropriate personal protective equipment.[[1](#)]
- Sweep up the spilled solid and place it into a suitable container for disposal.[[1](#)]
- Avoid generating dust during cleanup.[[1](#)]

#### First-Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[1][2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[1][2]
- Inhalation: Move to fresh air. If symptoms occur, seek medical attention.[1][2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[1][2]

## Disposal Plan

Proper disposal of **DL-Methionine sulfone** and its containers is essential to prevent environmental contamination.

- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated Packaging: Do not reuse empty containers. Dispose of them in the same manner as the product itself.

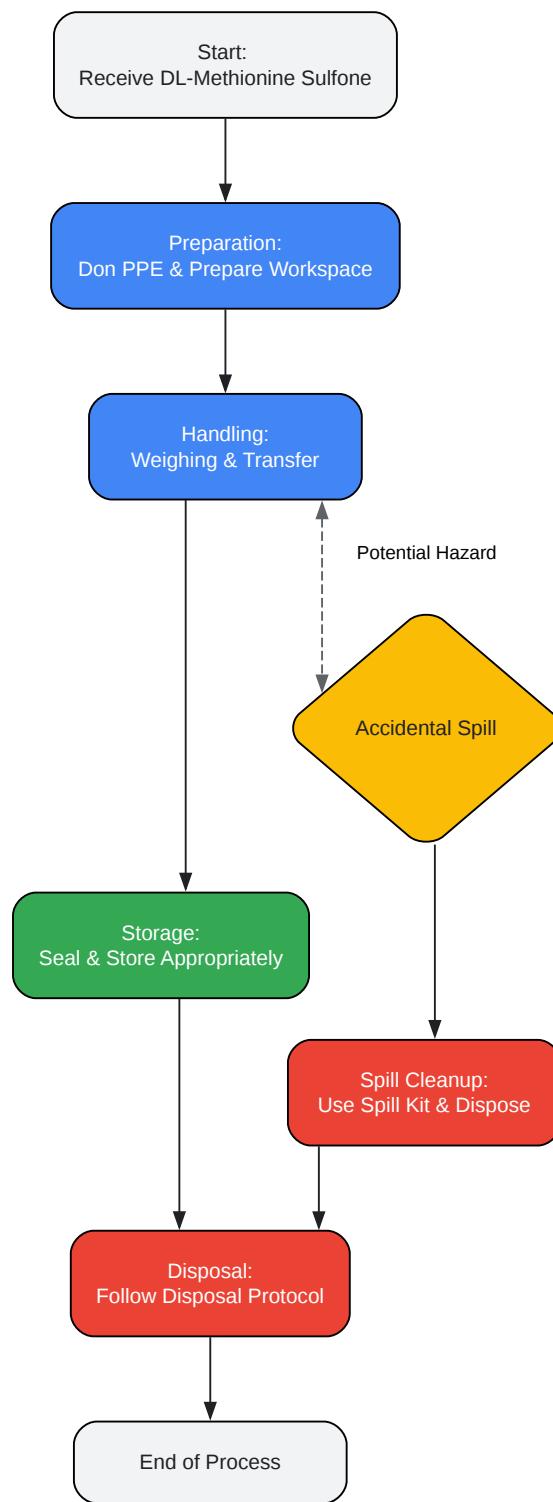
## Quantitative Data

The following table summarizes the key physical and chemical properties of **DL-Methionine sulfone**.

Property	Value
CAS Number	820-10-0
Molecular Formula	C5H11NO4S
Molecular Weight	181.21 g/mol
Appearance	Solid
Melting Point	~250 °C (decomposes)[3]

## Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **DL-Methionine sulfone** in a laboratory setting.



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Safe handling workflow for **DL-Methionine sulfone**.

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